

Ethyl 2-bromopropionate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Ethyl 2-bromopropionate*

Cat. No.: *B041157*

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An In-depth Technical Guide to the Safe Handling of **Ethyl 2-bromopropionate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-bromopropionate (CAS No. 535-11-5) is a versatile reagent commonly utilized in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility as a building block is attributed to its reactive alpha-bromo ester moiety, which readily participates in nucleophilic substitution reactions.^[1] However, its reactivity also necessitates a thorough understanding of its potential hazards and the implementation of stringent safety protocols. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **Ethyl 2-bromopropionate** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Ethyl 2-bromopropionate is classified as a hazardous substance. It is a flammable liquid and vapor, and it is corrosive, causing severe skin burns and eye damage.^{[2][3]} It is also toxic if swallowed and may cause respiratory irritation.^{[4][5][6]} The substance is a lachrymator, meaning it can induce tearing.^{[3][7]}

GHS Classification:

- Flammable Liquids: Category 3[3][4]
- Skin Corrosion/Irritation: Category 1B[2][3]
- Serious Eye Damage/Eye Irritation: Category 1[2][4]
- Acute Toxicity, Oral: Category 3 or 4[4][8]

Signal Word: Danger[2][3][4]

Hazard Statements:

- H226: Flammable liquid and vapour.[3][4][5]
- H301/H302: Toxic or harmful if swallowed.[4][9]
- H314: Causes severe skin burns and eye damage.[3]
- H318: Causes serious eye damage.[4][5]
- H335: May cause respiratory irritation.[9]

Physical and Chemical Properties

A clear, colorless to pale yellow liquid, **Ethyl 2-bromopropionate** has a characteristic fruity or pungent odor.[1][6] It is soluble in common organic solvents like ethanol and ether but has limited solubility in water.[1][6]

Property	Value	Reference(s)
CAS Number	535-11-5	[2] [3]
Molecular Formula	C ₅ H ₉ BrO ₂	[1] [3]
Molecular Weight	181.03 g/mol	[3] [10]
Boiling Point	156-160 °C	[11]
Density	1.394 g/mL at 25 °C	[11]
Flash Point	51 °C (123.8 °F) - closed cup	
Refractive Index	n _{20/D} 1.446	

Handling and Storage

Safe Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)[\[4\]](#)
- Avoid breathing vapors, mist, or gas.[\[3\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Keep away from open flames, hot surfaces, and other sources of ignition.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[12\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Use only non-sparking tools.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[9\]](#)

- Keep containers tightly closed.[3][5][9]
- Store in a corrosives area.[2]
- Store locked up.[2][9]
- Protect from light and moisture.[3][9][13]
- Incompatible Materials: Acids, bases, oxidizing agents, and reducing agents.[2]

Exposure Controls and Personal Protective Equipment

Engineering Controls:

- Work in a chemical fume hood.
- Ensure eyewash stations and safety showers are close to the workstation.[2]
- Use explosion-proof equipment.[2]

Personal Protective Equipment (PPE):

PPE Type	Specifications	Reference(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield (minimum 8 inches). Must be approved under standards such as NIOSH (US) or EN 166 (EU).	[2][3]
Skin Protection	Chemical-resistant gloves (inspect before use). A complete suit protecting against chemicals, such as flame-retardant antistatic protective clothing.	[3]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If risk assessment indicates necessity, use an air-purifying respirator with appropriate cartridges (e.g., type ABEK (EN 14387)) or a full-face supplied-air respirator.	[3]

Experimental Protocols: Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in all cases of exposure.[3][9]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Immediately call a poison center or doctor.[2][3][9]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[2][3][9]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a

poison center or doctor.[2][3][9]

- Ingestion: Do NOT induce vomiting.[3][9] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][9] Ingestion can cause severe swelling and damage to tissues, with a danger of perforation.[2]

Accidental Release Measures (Spill Cleanup)

For any spill, ensure personal safety first. If the spill is large, involves highly toxic materials, or you are unsure how to proceed, evacuate the area and call for emergency response.[14][15]

Protocol for a Minor Flammable and Corrosive Liquid Spill:

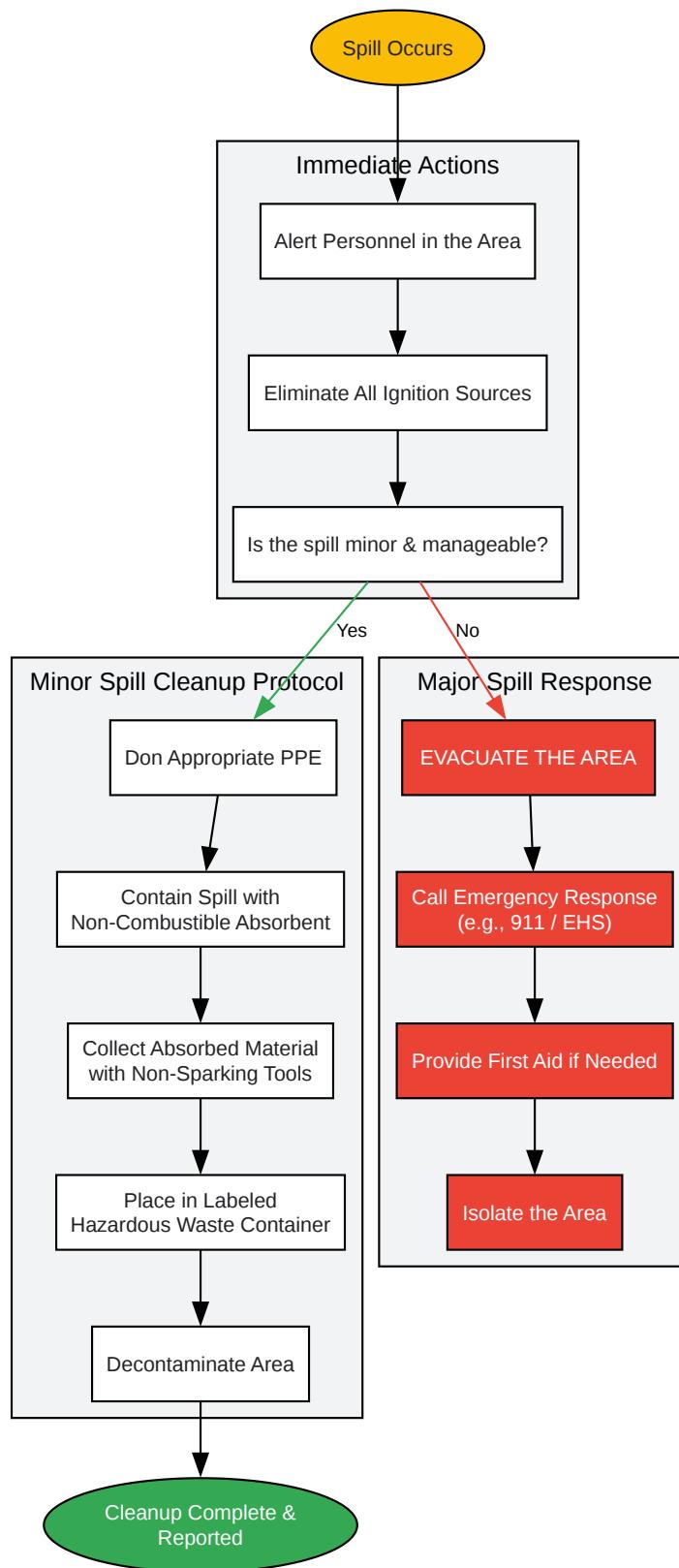
- Alert Personnel: Notify others in the immediate area of the spill.[16]
- Eliminate Ignition Sources: Immediately turn off all flames, hot plates, and spark-producing equipment.[3][9][15]
- Ventilation: Ensure the area is well-ventilated. Work within a fume hood if the spill is contained there.[3][15]
- Don PPE: Wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat or chemical-resistant apron.[3][14][16]
- Containment: Confine the spill by creating a barrier with a non-combustible absorbent material like sand, earth, or vermiculite.[15][16] Do not use paper towels as they can increase the surface area and evaporation rate.[15]
- Absorption: Cover the spill with the absorbent material, working from the outside in to prevent spreading.[14][15]
- Collection: Once the liquid is fully absorbed, use non-sparking tools to carefully collect the material into a suitable, labeled, and sealable container for hazardous waste.[3][14]
- Decontamination: Wipe the spill area with a damp cloth or paper towel. Place all contaminated cleaning materials into the hazardous waste container.

- Disposal: Seal the waste container, label it appropriately as hazardous waste, and dispose of it according to institutional and local regulations.[3][9]
- Reporting: Report the incident to the laboratory supervisor or designated safety officer.

Visualized Workflows

The following diagrams illustrate standardized workflows for handling **Ethyl 2-bromopropionate** safely.

Caption: Standard Laboratory Use Workflow for **Ethyl 2-bromopropionate**.

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Caption: Logical Workflow for Handling a Spill of **Ethyl 2-bromopropionate**.

Toxicology

Ethyl 2-bromopropionate is considered toxic and corrosive. Overexposure symptoms may include headache, dizziness, nausea, and vomiting.[2]

- Skin Corrosion/Irritation: Causes severe skin burns.[2][3]
- Serious Eye Damage/Irritation: Causes serious and potentially irreversible eye damage.[2][4] It is a lachrymator, causing irritation and tearing.[7][10]
- Acute Inhalation: Inhalation may lead to irritation or corrosive injuries to the respiratory tract. [6][7]
- Acute Ingestion: Toxic if swallowed.[4] Ingestion can cause severe damage to the delicate tissues of the mouth, throat, and esophagus, with a risk of perforation.[2]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[3][9]

Conclusion

While a valuable synthetic intermediate, **Ethyl 2-bromopropionate** presents significant hazards that demand respect and careful management. Adherence to the safety protocols outlined in this guide—including proper handling, storage, use of personal protective equipment, and emergency preparedness—is essential for mitigating risks. Researchers, scientists, and all laboratory personnel must be thoroughly familiar with this information before working with this chemical to ensure a safe and controlled research environment.

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